

A Comparative Guide to Neutron-Rich Calcium Isotopes: Focus on Calcium-49

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium-49

Cat. No.: B12654295

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the nuclear properties of **Calcium-49** and other neutron-rich calcium isotopes. The information presented is based on experimental data from leading nuclear physics facilities, offering a valuable resource for researchers in nuclear structure, astrophysics, and related fields.

Quantitative Comparison of Nuclear Properties

The following table summarizes key nuclear properties of **Calcium-49** alongside its neighboring neutron-rich isotopes. This data is essential for understanding the stability and decay characteristics of these nuclei.

Isotope	Mass Number (A)	Number of Neutrons (N)	Mass Excess (keV)[1] [2]	Binding Energy per Nucleon (MeV)[3]	Half-life[3]	Decay Mode(s) [3]
Calcium-48	48	28	-44214.742 ± 4.147	8.666	>6 x 10 ¹⁸ years	ββ
Calcium-49	49	29	-41300.00 ± 0.18	8.595	8.718 minutes	β ⁻
Calcium-50	50	30	-39589.24 (calculated)	8.550	13.9 seconds	β ⁻
Calcium-51	51	31	-35870 (estimated)	8.468	10.0 seconds	β ⁻ , β ⁻ n
Calcium-52	52	32	-32509.136 ± 465.747	8.396	4.6 seconds	β ⁻

Experimental Production and Characterization of Calcium-49

The production and study of exotic, neutron-rich isotopes like **Calcium-49** are conducted at specialized facilities such as the Isotope Separator On-Line (ISOLDE) facility at CERN.[4][5][6] The experimental workflow involves several key stages, from the creation of the isotope to its detailed analysis.

Experimental Protocol at ISOLDE

1. Isotope Production:

- A high-energy proton beam, accelerated by the Proton Synchrotron Booster (PSB) to 1.4 GeV, is directed onto a thick target.[4][7] For the production of neutron-rich calcium isotopes, a uranium carbide (UCx) target is commonly used.[7][8]

- Nuclear reactions, primarily spallation, fission, and fragmentation, induced by the proton bombardment of the target material, produce a wide array of radioactive nuclides, including **Calcium-49**.[\[4\]](#)[\[7\]](#)

2. Extraction and Ionization:

- The target is heated to high temperatures (around 2000 °C) to facilitate the diffusion and effusion of the produced isotopes.[\[7\]](#)
- The released atoms are then ionized. For calcium, a highly selective method known as Resonance Ionization Laser Ion Source (RILIS) is employed.[\[9\]](#) This involves a multi-step process where lasers of specific wavelengths are used to selectively excite and ionize the calcium atoms, ensuring a high purity of the desired element.[\[8\]](#)[\[9\]](#)

3. Mass Separation:

- The ionized isotopes are extracted and accelerated by a high voltage potential.
- The ion beam is then passed through a mass separator, which uses magnetic fields to separate the ions based on their mass-to-charge ratio. This allows for the selection of a pure beam of **Calcium-49** ions.

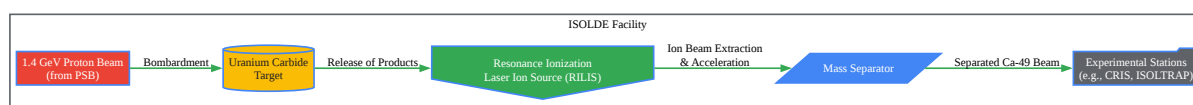
4. Beam Delivery and Experimental Analysis:

- The mass-separated beam of **Calcium-49** is then transported to various experimental setups.
- Laser Spectroscopy: Techniques like Collinear Resonance Ionization Spectroscopy (CRIS) are used to study the hyperfine structure of the isotopes, which provides information on their nuclear spin, electromagnetic moments, and charge radii.[\[10\]](#)
- Mass Spectrometry: High-precision Penning traps, such as ISOLTRAP, are used to accurately measure the mass of the isotopes, which is crucial for determining their binding energies.[\[10\]](#)
- Decay Spectroscopy: The decay properties of the isotopes, such as their half-life and decay modes, are studied using detector arrays that can identify the emitted particles (e.g., beta

particles, gamma rays).

Experimental Workflow for Calcium-49 Production at ISOLDE

The following diagram illustrates the general workflow for the production and study of **Calcium-49** at the ISOLDE facility.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the production of **Calcium-49** at ISOLDE.

Nuclear Structure and the Significance of Neutron-Rich Calcium Isotopes

The study of neutron-rich calcium isotopes is of great interest in nuclear physics due to the presence of "magic numbers" of protons and neutrons, which are associated with enhanced nuclear stability. Calcium ($Z=20$) is a "magic" proton number. Calcium-48, with 28 neutrons, is a "doubly magic" and remarkably stable isotope.^[11]

The properties of isotopes beyond Calcium-48, such as **Calcium-49**, provide crucial insights into the evolution of nuclear shell structure far from the valley of stability. Experimental data on these isotopes are essential for testing and refining theoretical models of the nuclear force that binds protons and neutrons together in the atomic nucleus. This research has implications for our understanding of nucleosynthesis in stars and the limits of nuclear existence.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 2. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 3. barwinski.net [barwinski.net]
- 4. The ISOLDE Facility | ISOLDE [isolde.web.cern.ch]
- 5. ISOLDE | CERN [home.cern]
- 6. The ISOLDE Radioactive Ion Beam facility | ISOLDE [isolde.web.cern.ch]
- 7. Production study of Fr, Ra and Ac radioactive ion beams at ISOLDE, CERN - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. ISOLDE experiments: from a new magic number to the rarest element – CERN Courier [cerncourier.com]
- 10. Experimental setups | ISOLDE [isolde.cern]
- 11. cpc.ihep.ac.cn [cpc.ihep.ac.cn]
- To cite this document: BenchChem. [A Comparative Guide to Neutron-Rich Calcium Isotopes: Focus on Calcium-49]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12654295#calcium-49-in-relation-to-other-neutron-rich-calcium-isotopes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com